

Diethylthiophosphoryl Chloride: Physicochemical Profiling and Synthetic Utility

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Diethylthiophosphoryl chloride

CAS No.: 3711-51-1

Cat. No.: B12514093

[Get Quote](#)

Executive Summary

Diethylthiophosphoryl chloride (DETP Cl), also known as O,O-diethyl phosphorochloridothioate, is a pivotal organophosphorus intermediate characterized by a molecular weight of 188.61 g/mol ^[1] It serves as a critical electrophilic building block in the synthesis of organophosphate pesticides (e.g., chlorpyrifos) and pharmaceutical agents requiring thiophosphoryl functionalization.

This guide analyzes the physicochemical properties of DETP Cl, delineates its industrial synthesis via the phosphorus pentasulfide route, and establishes rigorous safety protocols due to its moisture sensitivity and corrosive nature.

Physicochemical Characterization

Molecular Weight and Isotopic Distribution

Precise molecular weight determination is essential for stoichiometry in high-throughput synthesis. While the average molecular weight is used for bulk calculations, mass spectrometry applications require the monoisotopic mass.

Table 1: Mass Spectrometry Parameters

Parameter	Value	Notes
Average Molecular Weight	188.61 g/mol	Based on natural abundance of isotopes.

| Monoisotopic Mass | 187.9828 Da | Calculated for

C

H

Cl

O

P

S. | | Molecular Formula | C

H

ClO

PS | | | Isotope Pattern | Distinct M+2 peak | Due to

Cl (approx. 32% abundance relative to

Cl). |

Physical Properties

The physical state of DETP Cl dictates handling procedures. It is a liquid at room temperature with high density, requiring specific volumetric adjustments during reactor loading.

Table 2: Key Physical Constants

Property	Value	Condition
Physical State	Liquid	Colorless to pale yellow.[1] [2]
Density	1.196 g/mL	At 25°C.
Boiling Point	96°C	At reduced pressure (approx. 15-20 mmHg).
Flash Point	92°C	Closed cup; Combustible.[3]
Solubility	Soluble	Chloroform, Dichloromethane, THF.

| Hydrolytic Stability | Unstable | Rapidly hydrolyzes to release HCl. |

Synthetic Methodologies

The Phosphorus Pentasulfide Route (Industrial Standard)

The most robust synthesis of DETP Cl avoids the use of unstable phosphite intermediates. Instead, it utilizes the reaction between phosphorus pentasulfide (

) and ethanol, followed by chlorination.[4][5] This pathway is preferred for its atom economy and scalability.

Mechanism:

- Alcoholysis:

reacts with absolute ethanol to form O,O-diethyl dithiophosphoric acid.

- Chlorination: The dithiophosphate is treated with chlorine gas (

), replacing the sulfhydryl sulfur with chlorine and generating elemental sulfur as a byproduct.

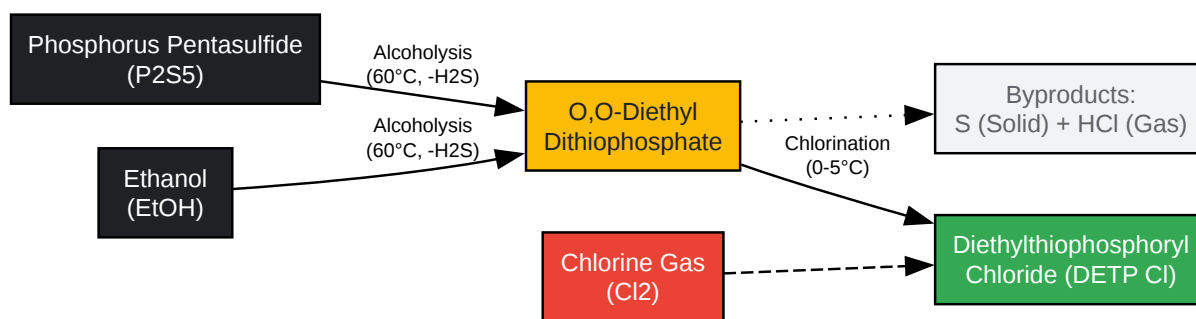
Experimental Protocol: Lab-Scale Synthesis

Note: All steps must be performed under an inert atmosphere (Nitrogen or Argon) in a fume hood.

- Precursor Formation:
 - Charge a 3-neck round-bottom flask with Phosphorus Pentasulfide (0.1 mol).
 - Add Absolute Ethanol (0.4 mol) dropwise at 60°C. Evolution of gas will occur (trap with NaOH scrubber).
 - Reflux for 2 hours until solids dissolve.
- Chlorination:
 - Cool the reaction mixture to 0-5°C.
 - Introduce Chlorine gas () slowly through a bubbler. Maintain temperature below 10°C to prevent decomposition.
 - Monitor reaction progress via TLC or ³¹P NMR.
- Purification:
 - Filter off the precipitated elemental sulfur.
 - Purify the filtrate via vacuum distillation (bp ~96°C at reduced pressure).

Visualization of Synthetic Pathway

The following diagram illustrates the industrial flow from raw materials to the final electrophile.



[Click to download full resolution via product page](#)

Figure 1: Industrial synthesis pathway via the Phosphorus Pentasulfide route.

Reactivity and Applications

Thiophosphorylation Mechanism

DETP Cl acts as a "hard" electrophile at the phosphorus center. The P-Cl bond is susceptible to nucleophilic attack by alcohols, amines, and thiols. This reactivity is exploited to introduce the

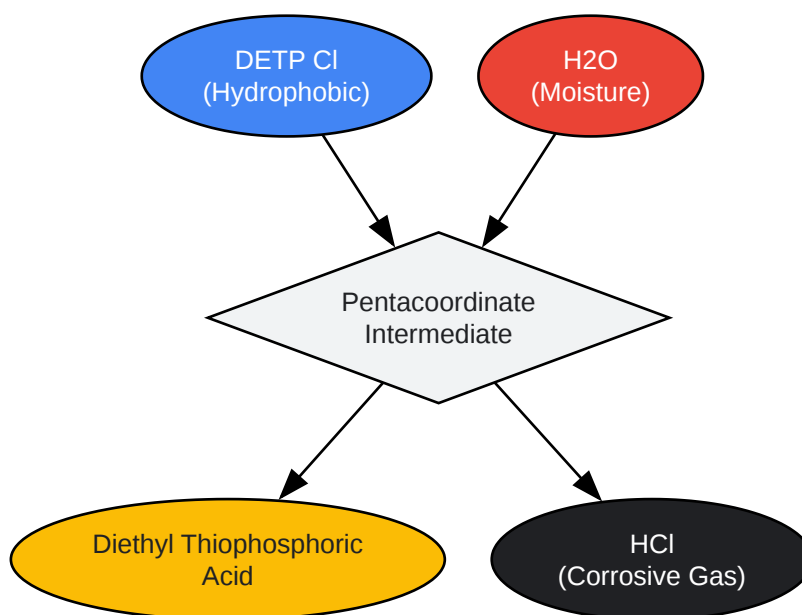
moiety into biological molecules or agrochemicals.

Key Reaction:

- **Base Requirement:** A scavenger base (e.g., Triethylamine or Pyridine) is strictly required to neutralize the HCl byproduct and drive the equilibrium forward.
- **Selectivity:** The reaction is chemoselective for primary alcohols over secondary alcohols due to steric hindrance around the phosphorus center.

Hydrolysis and Stability

Understanding the degradation pathway is vital for storage and environmental safety. DETP Cl hydrolyzes upon contact with moisture, releasing corrosive hydrochloric acid and diethyl thiophosphoric acid.



[Click to download full resolution via product page](#)

Figure 2: Hydrolytic degradation pathway releasing corrosive HCl.

Safety and Handling Protocol

Hazard Classification (UN 2751):

- Class 8: Corrosive.[2][3][6][7][8]
- Toxicity: Fatal if inhaled; Toxic in contact with skin.[2][6][9]

Storage Requirements

- Atmosphere: Store under dry Nitrogen or Argon.
- Container: Teflon-lined or glass containers. Do not use standard steel drums without liners due to potential HCl generation.
- Temperature: Cool, dry area (<25°C).

Emergency Response

- Inhalation: Evacuate to fresh air immediately. Pulmonary edema may be delayed.[3]

- Skin Contact: Wash with anhydrous polyethylene glycol (PEG 400) if available, followed by soap and water. Water alone may exacerbate burns initially due to hydrolysis heat.
- Spill Control: Do not use water. Absorb with dry sand or vermiculite. Neutralize with weak alkaline powder (sodium bicarbonate) only after absorbing the bulk liquid.

References

- PubChem. (n.d.).^[6] **Diethylthiophosphoryl chloride** (CID 12549197).^[6] National Library of Medicine.^[6] Retrieved January 31, 2026, from [\[Link\]](#)
- Google Patents. (2012). Method for preparing O,O-diethyl chlorothiophosphate (CN102584892A).
- ILO. (n.d.). ICSC 0448 - **Diethylthiophosphoryl Chloride**. International Labour Organization. Retrieved January 31, 2026, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [Cas 2524-04-1, Diethyl chlorothiophosphate | lookchem \[lookchem.com\]](#)
- 2. [pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](#)
- 3. [ICSC 0448 - DIETHYLTHIOPHOSPHORYL CHLORIDE\(OBSOLETE\) \[chemicalsafety.ilo.org\]](#)
- 4. [Green synthesis technology of O,O-diethyl thiophosphoryl chloride - Eureka | Patsnap \[eureka.patsnap.com\]](#)
- 5. [CN102584892A - Method for preparing O, O-diethyl chlorothiophosphate - Google Patents \[patents.google.com\]](#)
- 6. [Diethylthiophosphoryl chloride | C4H10ClO2PS | CID 12549197 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

- [7. DIETHYLTHIOPHOSPHORYL CHLORIDE | CAMEO Chemicals | NOAA](#)
[\[cameochemicals.noaa.gov\]](https://cameochemicals.noaa.gov)
- [8. DIETHYLTHIOPHOSPHORYL CHLORIDE, \[LIQUID\] | CAMEO Chemicals | NOAA](#)
[\[cameochemicals.noaa.gov\]](https://cameochemicals.noaa.gov)
- [9. tcichemicals.com \[tcichemicals.com\]](#)
- To cite this document: BenchChem. [Diethylthiophosphoryl Chloride: Physicochemical Profiling and Synthetic Utility]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12514093/docs#diethylthiophosphoryl-chloride-physicochemical-profiling-and-synthetic-utility\]](https://www.benchchem.com/product/b12514093/docs#diethylthiophosphoryl-chloride-physicochemical-profiling-and-synthetic-utility)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check